

# 4-Methylpentanamide molecular structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

[Get Quote](#)

## An In-depth Technical Guide to 4-Methylpentanamide

This guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and safety protocols for **4-methylpentanamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular Structure and Identifiers

**4-Methylpentanamide** is a primary amide with a six-carbon chain. The molecular structure consists of a pentanamide backbone with a methyl group located at the fourth carbon position.

## Chemical Identifiers

The following table summarizes the key chemical identifiers for **4-Methylpentanamide**.

Identifier	Value	Reference
IUPAC Name	4-methylpentanamide	[1]
CAS Number	1119-29-5	[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[2][3][4]
Molecular Weight	115.17 g/mol	[1][2]
Canonical SMILES	<chem>CC(C)CCC(=O)N</chem>	[2]
InChI	InChI=1S/C6H13NO/c1-5(2)3-4-6(7)8/h5H,3-4H2,1-2H3,(H2,7,8)	[2][3]
InChIKey	ACMPWZQOUILVFB-UHFFFAOYSA-N	[2][4]
Synonyms	4-Methylvaleramide, γ-Methylvaleramide	[4][5][6]

## Molecular Structure Visualization

The 2D chemical structure of **4-Methylpentanamide** is depicted below.

**Caption:** 2D molecular structure of **4-Methylpentanamide**.

## Physicochemical and Computed Properties

The physical and chemical properties of **4-Methylpentanamide** are summarized in the tables below. Amides generally exhibit high boiling and melting points due to the polarity of the amide group and its capacity for hydrogen bonding.[7]

## Physical Properties

Property	Value	Unit	Reference
Boiling Point	245.2	°C at 760 mmHg	[3]
Melting Point	118 - 120	°C	[6]
Density	0.894	g/cm <sup>3</sup>	[3]
Refractive Index	1.431	[3]	
Flash Point	102.1	°C	[3]
Vapor Pressure	0.0291	mmHg at 25°C	[3]

## Computed Properties

Property	Value	Unit	Source
logP (Octanol/Water)	0.908	Crippen Calculated	
Water Solubility (logS)	-1.30	mol/L	Crippen Calculated
Critical Temperature (Tc)	658.38	K	Joback Calculated
Critical Pressure (Pc)	3602.88	kPa	Joback Calculated
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	45.95	kJ/mol	Joback Calculated
Enthalpy of Fusion ( $\Delta_{\text{fus}}H^\circ$ )	14.57	kJ/mol	Joback Calculated

Note: The data in this table is based on computational models and estimations.[5]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **4-Methylpentanamide**.

- Infrared (IR) Spectrum: The National Institute of Standards and Technology (NIST) provides an evaluated infrared reference spectrum for **4-Methylpentanamide**, which was digitized

from a hard copy.[6] Key features in an amide's IR spectrum typically include N-H stretching vibrations and a strong C=O (amide I band) absorption.

- Mass Spectrometry (MS): Electron ionization mass spectrometry data for this compound is also available, providing information on its fragmentation patterns which can be used to confirm the molecular structure.[8]

## Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Methylpentanamide** are not extensively documented in publicly available literature. However, a synthetic route has been reported.

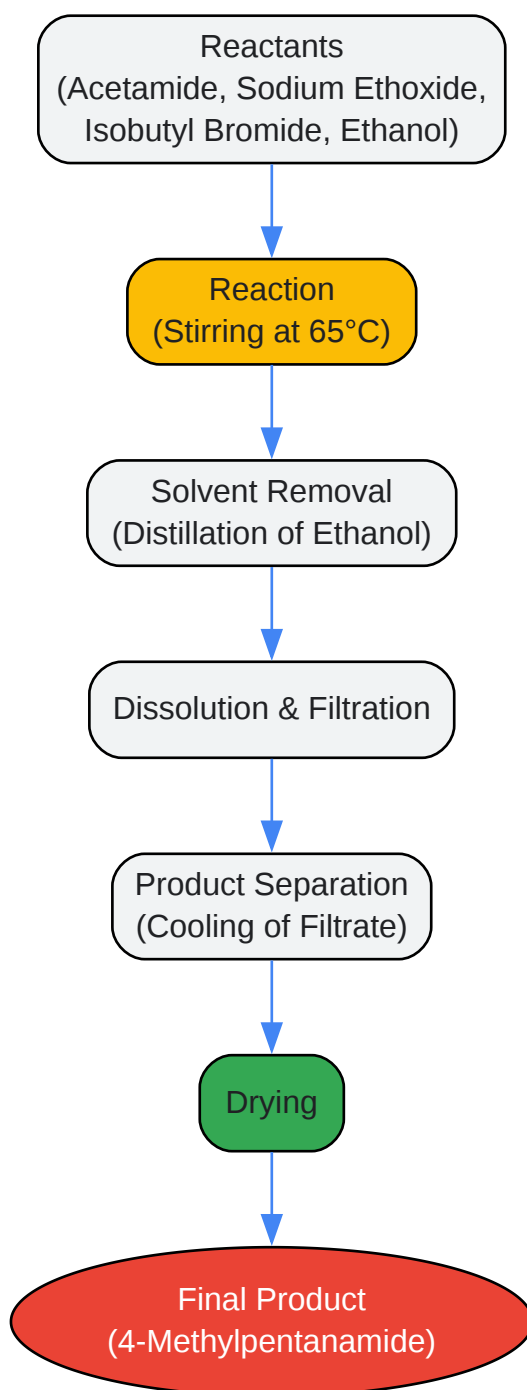
### Synthesis from Acetoacetamide

A method for synthesizing **4-Methylpentanamide** involves the reaction of acetoacetamide with 1-bromo-2-methylpropane.[9] A more specific procedure describes the preparation of a related compound, 2-isobutyl-acetamide, which may serve as a precursor or indicate a similar synthetic strategy.[9]

Methodology Outline:

- Reactants: Anhydrous ethanol, acetamide, sodium ethoxide, and isobutyl bromide are added sequentially to a reactor.[9]
- Reaction Conditions: The reaction temperature is controlled at 65°C with stirring until the reaction is complete.[9]
- Workup and Purification:
  - Ethanol is recovered via distillation.[9]
  - The distillation residue is dissolved in heated water and filtered.[9]
  - The filtrate is cooled to allow the product to separate.[9]
  - The final compound is dried.[9]

The following diagram illustrates a generalized workflow for this chemical synthesis.



[Click to download full resolution via product page](#)

**Caption:** Generalized workflow for the synthesis of **4-Methylpentanamide**.

## Biological Activity and Signaling Pathways

Currently, there is no significant information available in the searched public domain literature regarding specific biological activities or signaling pathways involving **4-Methylpentanamide**. It

is primarily classified as a chemical intermediate.

## Safety and Handling

Proper safety precautions are essential when handling **4-Methylpentanamide**. The following guidelines are based on standard safety data sheets for similar chemical compounds.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[10\]](#)
- Skin Protection: Handle with chemical-impermeable gloves. Wear fire/flammable resistant and impervious clothing.[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[10\]](#)

## Handling and Storage

- Handling: Use in a well-ventilated place. Avoid the formation of dust and aerosols. Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent electrostatic discharge.[\[10\]](#)[\[11\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[11\]](#)

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[\[10\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[10\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[10\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pentanamide, 4-methyl- | C<sub>6</sub>H<sub>13</sub>NO | CID 290807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-methylpentanamide | 1119-29-5 [chemnet.com]
- 4. Pentanamide, 4-methyl- [webbook.nist.gov]
- 5. Pentanamide, 4-methyl- (CAS 1119-29-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Pentanamide, 4-methyl- [webbook.nist.gov]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Pentanamide, 4-methyl- [webbook.nist.gov]
- 9. 4-Methylpentanamide synthesis - chemicalbook [chemicalbook.com]
- 10. echemi.com [echemi.com]
- 11. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [4-Methylpentanamide molecular structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178914#4-methylpentanamide-molecular-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)